

Identifying and mitigating off-target effects of U-46619

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Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B15603584

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Technical Support Center: U-46619

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on identifying and mitigating off-target effects of U-46619. The information is presented in a question-and-answer format through troubleshooting guides and frequently asked questions (FAQs).

Frequently Asked Questions (FAQs)

Q1: What is U-46619 and what is its primary mechanism of action?

U-46619 is a synthetic, stable analog of the prostaglandin endoperoxide PGH₂.^[1] Its primary and well-characterized mechanism of action is as a potent and selective agonist for the thromboxane A₂ (TP) receptor, which is a G protein-coupled receptor (GPCR).^{[2][3]} Activation of the TP receptor by U-46619 initiates intracellular signaling cascades that lead to various physiological responses, most notably platelet aggregation and smooth muscle contraction.^{[2][4]}

Q2: What are the known off-target effects of U-46619?

While U-46619 is highly selective for the TP receptor, some off-target effects have been reported, particularly at higher concentrations. The most documented off-target effects include:

- Inhibition of microsomal prostaglandin E synthase-1 (mPGES-1): Some studies suggest that U-46619 and its isomers can inhibit mPGES-1, an enzyme involved in the production of prostaglandin E2 (PGE2).[5][6] However, U-46619 is considered a weak inhibitor of this enzyme.[7]
- Inhibition of calcium-activated potassium (KCa) channels: U-46619 has been shown to inhibit the activity of KCa channels in vascular smooth muscle cells.[8]

Q3: How can I differentiate between on-target and off-target effects in my experiments?

The most effective method to distinguish between on-target TP receptor-mediated effects and off-target effects is the use of a selective TP receptor antagonist. Commonly used antagonists include SQ-29548 and GR-32191. If the observed effect of U-46619 is blocked or significantly attenuated in the presence of a TP receptor antagonist, it is highly likely to be an on-target effect. Conversely, if the effect persists in the presence of the antagonist, it suggests an off-target mechanism is at play.[5][9]

Q4: What are the typical working concentrations for U-46619?

The effective concentration of U-46619 varies depending on the experimental system and the response being measured. For on-target effects, concentrations in the nanomolar to low micromolar range are typically sufficient. It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific application and to minimize the risk of off-target effects that may occur at higher concentrations.

Data Presentation

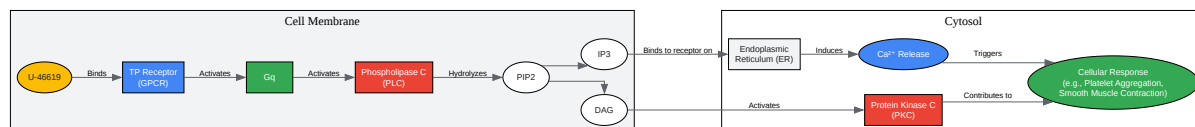
Table 1: On-Target Activity of U-46619 (EC50 Values)

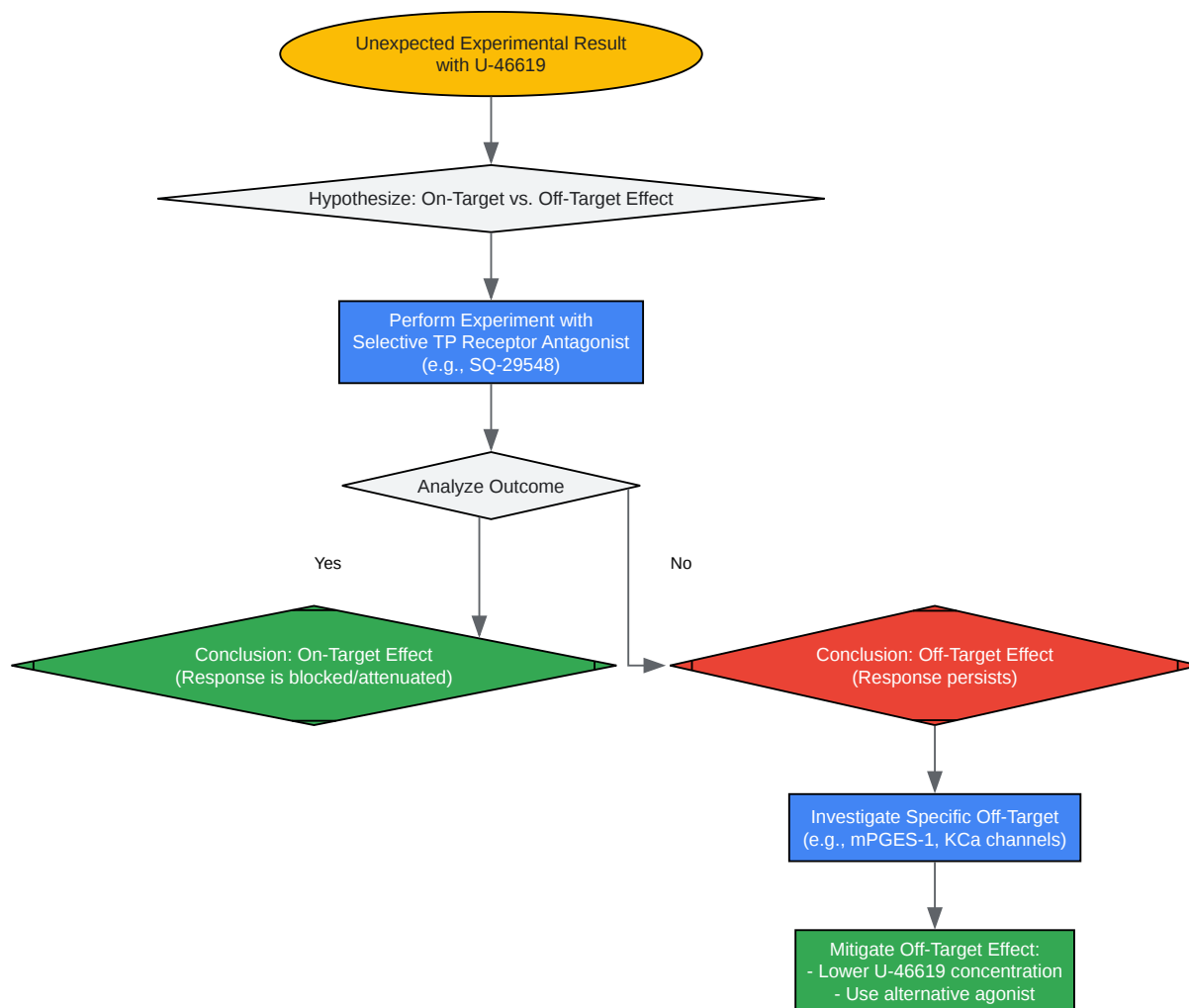
Biological Response	Species/System	EC50
Platelet Shape Change	Human	4.8 nM[4]
Platelet Shape Change	Rat	6.0 nM[4]
Platelet Shape Change	Rabbit	7.3 nM[4]
Platelet Aggregation	Human	82 nM[4]
Platelet Aggregation	Rat	145 nM[4]
Platelet Aggregation	Rabbit	65 nM[4]
Bronchoconstriction (Small Airways)	Rat	6.9 nM[10]
Bronchoconstriction (Large Airways)	Rat	66 nM[10]

Table 2: Off-Target Activity of U-46619 and its Isomers

Compound	Target	Activity	Concentration/IC50
U-46619	KCa Channels	Inhibition	50-150 nM[8]
5-cis U-46619	Prostaglandin E Synthase	Inhibition	~15 μ M (estimated)[6]
5-trans U-46619	Prostaglandin E Synthase	Inhibition	~30 μ M (estimated to be half as potent as 5-cis isomer)[6]

Mandatory Visualizations





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